

Safety data sheet and handling of Arbutin-d4

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An In-depth Technical Guide to the Safe Handling of Arbutin-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, handling protocols, and relevant biological context for **Arbutin-d4**. Given that a specific Safety Data Sheet (SDS) for **Arbutin-d4** is not widely available, this document leverages data from the non-deuterated parent compound, Arbutin, as a close surrogate for hazard and safety information. The minor isotopic substitution is not expected to significantly alter the chemical reactivity or toxicological profile.

Compound Identification and Properties

Arbutin-d4 is the deuterated form of Arbutin, a naturally occurring glycosylated hydroquinone. [1][2] It is primarily utilized as an internal standard for the precise quantification of Arbutin in analytical methodologies such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1][3]

Table 1: Physical and Chemical Properties



Property	Value (Arbutin-d4)	Value (Arbutin)	Reference(s)
Synonyms	β-Arbutin-d4	β-Arbutin, Arbutoside	[1]
Molecular Formula	C12H12D4O7	C12H16O7	[1]
Formula Weight	276.3	272.25	[1]
CAS Number	Not available	497-76-7	[4]
Appearance	Solid	White to yellow powdered solid	[1]
Solubility	Soluble in water	Soluble in cold water	[1]
Melting Point	Not available	198-201°C	[4]
Boiling Point	Not available	561.6°C at 760 mmHg	[4]
Flash Point	Not available	293.4°C	[4]
Purity	≥99% deuterated forms (d1-d4)	Not applicable	[1]

Hazard Identification and Safety Precautions

The following hazard information is based on the GHS classification for Arbutin.[4] Researchers should handle **Arbutin-d4** with the same precautions.

Table 2: GHS Hazard Classification for Arbutin

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation



Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.[4]
- Hand Protection: Use protective gloves.[4]
- Skin and Body Protection: Wear an impervious lab coat.[4]
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a suitable respirator.[4][5]

Handling, Storage, and Disposal

Proper laboratory practices are essential when working with Arbutin-d4.

Table 3: Handling and Storage Guidelines



Guideline	Recommendation	Reference(s)
Safe Handling	Avoid breathing dust, fumes, or spray. Avoid contact with skin and eyes. Wash hands thoroughly after handling. Use only in a well-ventilated area. Do not eat, drink, or smoke when using this product.	[4][6]
Storage	Store at -20°C for long-term stability. Keep container tightly closed in a cool, dry, and well-ventilated place.	[1]
Stability	Stable for at least 4 years when stored at -20°C.	[1]
Spill Management	For minor spills, use dry clean-up procedures and avoid generating dust. For major spills, evacuate the area and use a shovel to place the material into a waste disposal container. Clean the spill area by spreading water on the contaminated surface and dispose of according to local regulations.	[6]
Disposal	Dispose of waste material in accordance with local, state, and national regulations.	

Experimental Protocol: Quantification of Arbutin using Arbutin-d4 Internal Standard



Objective: To accurately measure the concentration of Arbutin in a biological matrix (e.g., cell culture media, tissue homogenate) using LC-MS.

Methodology:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of Arbutin in a suitable solvent (e.g., methanol).
 - Prepare a 1 mg/mL stock solution of Arbutin-d4 in the same solvent.
- Construction of Calibration Curve:
 - Create a series of calibration standards by serially diluting the Arbutin stock solution to achieve a range of concentrations that bracket the expected sample concentration.
 - Spike each calibration standard with a fixed concentration of the Arbutin-d4 internal standard stock solution.

Sample Preparation:

- To a known volume or weight of the experimental sample, add the same fixed concentration of the **Arbutin-d4** internal standard.
- Perform a sample clean-up procedure, such as protein precipitation with a cold organic solvent (e.g., acetonitrile) or solid-phase extraction, to remove interfering substances.
- Centrifuge the sample to pellet precipitated material and transfer the supernatant to a clean vial for analysis.

LC-MS Analysis:

- Inject the prepared calibration standards and samples onto an appropriate LC column (e.g., C18).
- Elute the analytes using a gradient of mobile phases (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid).



 Detect Arbutin and Arbutin-d4 using a mass spectrometer operating in multiple reaction monitoring (MRM) mode, tracking specific parent-to-daughter ion transitions for each compound.

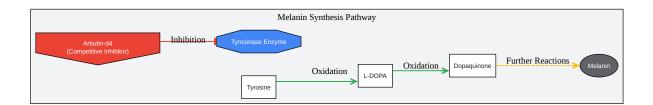
Data Analysis:

- Calculate the peak area ratio of the Arbutin analyte to the Arbutin-d4 internal standard for each calibration point and sample.
- Generate a linear regression curve by plotting the peak area ratios of the standards against their known concentrations.
- Determine the concentration of Arbutin in the experimental samples by interpolating their peak area ratios from the calibration curve.

Visualized Workflows and Pathways

Biological Pathway: Inhibition of Tyrosinase

Arbutin functions as a competitive inhibitor of tyrosinase, a key enzyme in the synthesis of melanin.[2][7] This mechanism is the basis for its use as a skin-lightening agent.[2][8]



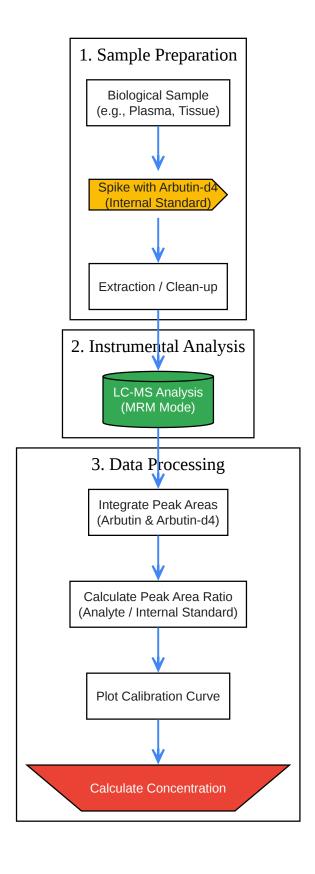
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Caption: **Arbutin-d4** acts as a competitive inhibitor of the tyrosinase enzyme.

Experimental Workflow: LC-MS Quantification



The following diagram outlines the logical flow for the quantification of Arbutin using **Arbutin-d4** as an internal standard.





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Caption: Workflow for quantification using an internal standard.

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